

An In-depth Technical Guide to Heptyl Heptanoate: Molecular Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: *Heptyl heptanoate*

Cat. No.: *B1293521*

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Abstract

Heptyl heptanoate (C₁₄H₂₈O₂) is a fatty acid ester recognized for its characteristic fruity and green aroma.[1] This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, and synthesis. The information is curated to support professionals in research, scientific analysis, and drug development in understanding and utilizing this compound.

Molecular Structure and Identification

Heptyl heptanoate is systematically known as **heptyl heptanoate**. It is the ester formed from the condensation of heptanoic acid and heptan-1-ol.[2] The molecule is acyclic and aliphatic.

Table 1: Molecular Identifiers

Identifier	Value
IUPAC Name	heptyl heptanoate[3]
Molecular Formula	C14H28O2[1][2][3][4][5]
Molecular Weight	228.37 g/mol [1][2][3][5]
CAS Number	624-09-9[1][2][4]
Canonical SMILES	CCCCCCCCOC(=O)CCCCC[2][3]
InChI	InChI=1S/C14H28O2/c1-3-5-7-9-11-13-16-14(15)12-10-8-6-4-2/h3-13H2,1-2H3[1][2][3][4]
InChIKey	QOIIBPAJWFEPE-UHFFFAOYSA-N[1][2][3][4]

Physicochemical Properties

Heptyl heptanoate is a colorless, clear, oily liquid at room temperature.[6] It is insoluble in water but soluble in non-polar organic solvents such as ethanol.[2][3]

Table 2: Physicochemical Data

Property	Value
Melting Point	-33 °C[3]
Boiling Point	276.00 to 277.00 °C @ 760.00 mm Hg[3]
Density	0.858 - 0.865 g/mL at 20-25 °C[1][3]
Refractive Index	1.428 - 1.432 at 20 °C[3][6]
Flash Point	120.00 °C (248.00 °F) TCC[6]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **heptyl heptanoate**.

Table 3: Spectroscopic Data Summary

Technique	Key Features
Mass Spectrometry (GC-MS)	Major fragments observed at m/z 43.0, 57.0, 98.0, and 131.0.[3]
Infrared (IR) Spectroscopy	Characteristic strong ester carbonyl (C=O) stretch. Data available from vapor phase and capillary cell (neat) techniques.[3]
¹ H NMR Spectroscopy	Data has been recorded on a Varian CFT-20 instrument.[3]

Synthesis of Heptyl Heptanoate

The most common method for synthesizing **heptyl heptanoate** is through the Fischer esterification of heptanoic acid with heptanol in the presence of an acid catalyst.[2]

Experimental Protocol: Fischer Esterification

This protocol describes a general laboratory procedure for the synthesis of **heptyl heptanoate**.

Materials:

- Heptanoic acid
- Heptan-1-ol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Organic solvent (e.g., diethyl ether or dichloromethane)
- Distillation apparatus
- Separatory funnel

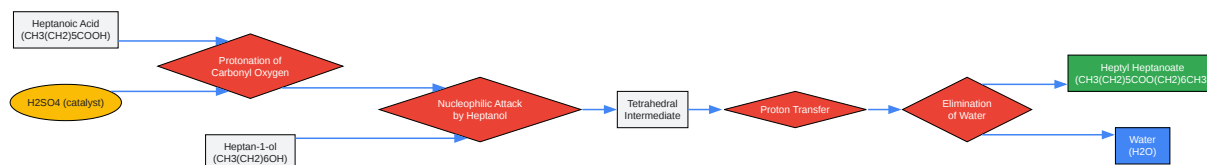
- Heating mantle

Procedure:

- In a round-bottom flask, combine equimolar amounts of heptanoic acid and heptan-1-ol.
- Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the total reactant mass).
- Set up the apparatus for reflux and heat the mixture for several hours to drive the reaction to completion. Water, a byproduct, can be removed using a Dean-Stark apparatus to shift the equilibrium towards the product.
- After cooling, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with water and 5% sodium bicarbonate solution to neutralize the acidic catalyst and any unreacted heptanoic acid.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude **heptyl heptanoate** by fractional distillation under reduced pressure.
- Characterize the final product using spectroscopic methods (IR, NMR, MS) to confirm its identity and purity.

Logical Relationship of Synthesis

The synthesis of **heptyl heptanoate** via Fischer esterification involves the reaction of a carboxylic acid with an alcohol in the presence of an acid catalyst to form an ester and water.



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Caption: Fischer Esterification of **Heptyl Heptanoate**.

Applications and Relevance

Heptyl heptanoate is utilized as a flavoring and fragrance agent due to its fruity and green aroma.[1] It has potential applications in the food and cosmetic industries.[6] Limited research also suggests potential antimicrobial properties.[2] In a research context, it can serve as a non-polar solvent and a reference standard in analytical techniques like gas chromatography.[2]

Safety and Handling

Heptyl heptanoate is a combustible liquid.[1] Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses), should be followed when handling this compound. It should be stored in a well-ventilated area away from ignition sources. For detailed safety information, refer to the material safety data sheet (MSDS).

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